

Environmental Fate of Furmecyclox: A Technical Guide

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Compound of Interest

Compound Name: *Furmecyclox*

Cat. No.: *B1674282*

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Abstract

Furmecyclox is an obsolete fungicide classified as a furamide. Due to its discontinued use, comprehensive environmental fate data is scarce in publicly accessible literature. This technical guide synthesizes the available information and extrapolates the likely environmental behavior of **Furmecyclox** based on its chemical structure and the known fate of related compounds, such as furan-containing molecules and carboxamide fungicides. Standardized methodologies for assessing the environmental fate of pesticides, primarily based on OECD Guidelines for the Testing of Chemicals, are detailed to provide a framework for any future investigations. The guide includes hypothesized degradation pathways and summarizes the limited quantitative data available.

Chemical and Physical Properties

Furmecyclox is a hydroxamic acid ester and a furamide fungicide.^[1] A summary of its known and predicted physicochemical properties is presented in Table 1.

Table 1: Physicochemical Properties of **Furmecyclox**

Property	Value	Source
Molecular Formula	C ₁₄ H ₂₁ NO ₃	PubChem[1]
Molecular Weight	251.32 g/mol	PubChem[1]
Water Solubility	Data not available	-
Vapor Pressure	Data not available	-
Log K _{ow} (Octanol-Water Partition Coefficient)	2.98 (Predicted)	ResearchGate[2]
Log K _{oc} (Soil Organic Carbon-Water Partitioning Coefficient)	2.57 (Predicted)	ResearchGate[2]

Interpretation of Physicochemical Properties:

- The predicted Log K_{ow} of 2.98 suggests a moderate potential for bioaccumulation in organisms.
- The predicted Log K_{oc} of 2.57 indicates a high to moderate mobility in soil, suggesting a potential for leaching into groundwater.[2]

Environmental Fate and Behavior

The environmental fate of a pesticide is governed by a combination of transformation (degradation) and transport processes. For **Furmecyclox**, specific experimental data on its persistence and degradation rates are largely unavailable.[3] The following sections outline the likely fate based on its chemical class and regulatory information.

Persistence and Degradation

The degradation of pesticides in the environment can occur through abiotic (photolysis, hydrolysis) and biotic (microbial degradation) processes.[4]

Abiotic Degradation:

- Photolysis: The degradation of a chemical by light.[5][6][7][8] Specific data on the aqueous photolysis DT₅₀ for **Furmecyclox** is not available.[3] However, furan-containing compounds

can be susceptible to photodegradation.[5][6][7][8]

- Hydrolysis: The breakdown of a chemical by reaction with water. The rate of hydrolysis is often pH-dependent.[9] Data for the aqueous hydrolysis DT₅₀ of **Furmecyclox** is not available.[3] The ester and amide linkages in the **Furmecyclox** molecule could be susceptible to hydrolysis, particularly under alkaline conditions.

Biotic Degradation:

Microbial metabolism is a primary route of degradation for many organic pesticides in soil and water.[9] While specific studies on **Furmecyclox** are lacking, the degradation of furanic compounds has been studied.[10][11][12] Microorganisms, particularly bacteria, are known to degrade furan rings, often initiating the process through oxidation and/or reduction reactions. [10][11][12] The degradation of furfural, a related furan compound, proceeds via furoic acid to intermediates of central metabolism like 2-oxoglutarate.[10][11][12] It is plausible that the furan moiety of **Furmecyclox** undergoes a similar metabolic breakdown.

Table 2: Summary of Environmental Persistence of **Furmecyclox**

Compartment	Parameter	Value	Source
Soil	Aerobic Degradation DT ₅₀	Data not available	AERU[3]
Water	Aqueous Photolysis DT ₅₀	Data not available	AERU[3]
Water	Aqueous Hydrolysis DT ₅₀	Data not available	AERU[3]
Water-Sediment System	DT ₅₀	Data not available	AERU[3]

Mobility

The mobility of a pesticide in soil determines its potential to move into groundwater or surface water. It is largely influenced by the pesticide's adsorption to soil particles.

- Adsorption/Desorption: The predicted Log K_{oc} of 2.57 suggests that **Furmecyclox** has a moderate potential for adsorption to soil organic carbon.[2] This indicates a relatively high mobility in soil.
- Leaching Potential: The Groundwater Ubiquity Score (GUS) is an indicator of a pesticide's leaching potential. While a GUS score for **Furmecyclox** is not available, its predicted high mobility suggests a potential to leach to groundwater.[2]

Ecotoxicity

Furmecyclox is classified as very toxic to aquatic life with long-lasting effects.[1] It is also suspected of causing cancer.[1]

Table 3: Ecotoxicological and Human Health Information

Classification	Endpoint	Value/Statement	Source
Aquatic Toxicity	Hazard Statement	H410: Very toxic to aquatic life with long lasting effects	PubChem[1]
Human Health	Carcinogenicity	H351: Suspected of causing cancer	PubChem[1]
Regulatory Status	EU	Not approved	EU Pesticides Database[1]

Experimental Protocols

Given the lack of specific studies on **Furmecyclox**, this section outlines standardized experimental protocols based on OECD Guidelines for the Testing of Chemicals, which are internationally accepted methods for assessing the environmental fate of pesticides.[13][14][15]

Aerobic Soil Degradation

Guideline: OECD 307: Aerobic and Anaerobic Transformation in Soil

Objective: To determine the rate and route of degradation of a substance in aerobic soil.

Methodology:

- Soil Selection: At least three different soil types with varying properties (pH, organic carbon content, texture) are recommended.
- Test Substance: ^{14}C -labeled **Furmecyclox** is used to trace its fate.
- Incubation: Treated soil samples are incubated in the dark at a controlled temperature (e.g., 20°C) and moisture content (e.g., 40-60% of maximum water holding capacity).
- Sampling: Samples are taken at various time intervals.
- Analysis:
 - Soil is extracted with appropriate solvents.
 - The parent compound and major transformation products are identified and quantified using techniques like High-Performance Liquid Chromatography (HPLC) with radiometric detection and Mass Spectrometry (MS).
 - Non-extractable residues are quantified by combustion analysis.
 - Volatile products, such as $^{14}\text{CO}_2$, are trapped to assess mineralization.
- Data Analysis: The rate of degradation (DT_{50} and DT_{90} values) is calculated using appropriate kinetic models.

Aqueous Photolysis

Guideline: OECD 316: Phototransformation of Chemicals in Water – Direct and Indirect Photolysis

Objective: To determine the rate of photodegradation of a substance in water under simulated sunlight.

Methodology:

- Test Solution: A solution of **Furmecyclox** in sterile, purified water (e.g., buffered at a relevant pH) is prepared.
- Light Source: A light source that simulates natural sunlight (e.g., a xenon arc lamp) is used.
- Irradiation: The test solution is irradiated at a constant temperature. Dark controls are run in parallel to account for non-photolytic degradation.
- Sampling: Aliquots of the solution are taken at different time points.
- Analysis: The concentration of **Furmecyclox** is determined using a suitable analytical method, such as HPLC.
- Data Analysis: The quantum yield and the environmental half-life are calculated.

Hydrolysis

Guideline: OECD 111: Hydrolysis as a Function of pH

Objective: To determine the rate of abiotic hydrolysis of a substance in aqueous solutions at different pH values.

Methodology:

- Test Solutions: Sterile aqueous buffer solutions at pH 4, 7, and 9 are prepared.
- Incubation: The test substance is added to the buffer solutions, and they are incubated in the dark at a constant temperature (e.g., 50°C to accelerate the reaction, with results extrapolated to 20-25°C).
- Sampling: Samples are collected at various intervals.
- Analysis: The concentration of the parent compound is measured by a suitable analytical method (e.g., HPLC).
- Data Analysis: The hydrolysis rate constant and the half-life are calculated for each pH.

Soil Adsorption/Desorption

Guideline: OECD 106: Adsorption – Desorption Using a Batch Equilibrium Method

Objective: To determine the adsorption and desorption potential of a substance in soil.

Methodology:

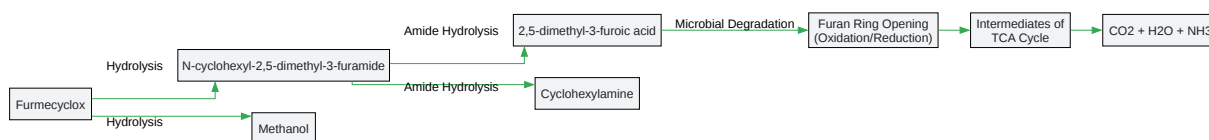
- Soil Selection: A minimum of five different soil types are recommended.
- Equilibration: Soil samples are equilibrated with solutions of ^{14}C -labeled **Furmecyclox** of varying concentrations in 0.01 M CaCl_2 .
- Separation: The soil and aqueous phases are separated by centrifugation.
- Analysis: The concentration of the test substance in the aqueous phase is measured by liquid scintillation counting. The amount adsorbed to the soil is calculated by the difference.
- Desorption: The soil from the adsorption phase is subjected to successive desorption steps with a pesticide-free solution.
- Data Analysis: The adsorption (K_a) and desorption ($K^{1/9}$) coefficients are calculated. These are often normalized to the organic carbon content of the soil to give K_{oc} values.

Hypothesized Degradation Pathways

Based on the chemical structure of **Furmecyclox** (a furan ring connected to a carboxamide moiety), the following degradation pathways are proposed.

Biodegradation Pathway

The biodegradation of **Furmecyclox** in soil and water is likely to proceed through the cleavage of the amide bond and the opening of the furan ring.

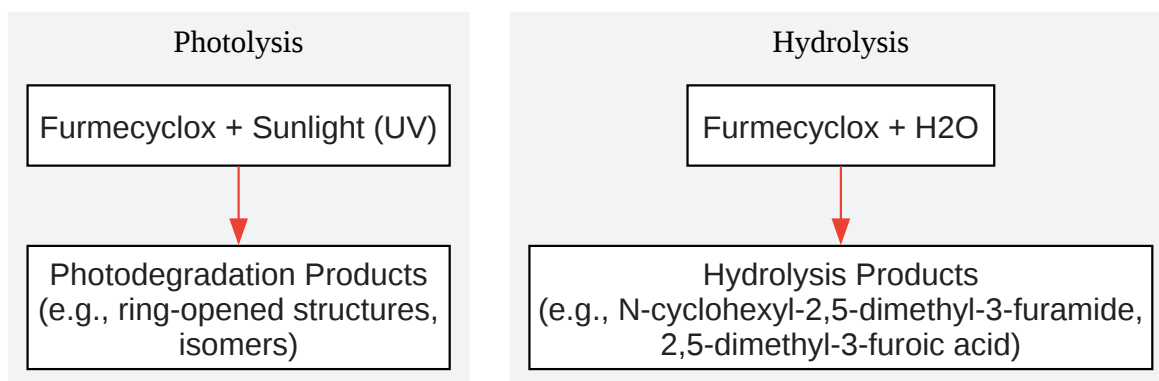


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Caption: Hypothesized biodegradation pathway of **Furmecyclox**.

Abiotic Degradation Logic

Abiotic degradation through photolysis and hydrolysis would likely target the same functional groups as biotic degradation, but through different mechanisms.



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Caption: Conceptual overview of abiotic degradation pathways for **Furmecyclox**.

Conclusion

While specific experimental data on the environmental fate of **Furmecyclox** is limited due to its status as an obsolete fungicide, a qualitative assessment of its likely behavior can be made. Its chemical structure suggests a susceptibility to both biotic and abiotic degradation, primarily targeting the amide linkage and the furan ring. The predicted high mobility of **Furmecyclox** raises concerns about its potential to leach into groundwater. The provided standardized experimental protocols offer a robust framework for any future research aimed at filling the existing data gaps for **Furmecyclox** or structurally related compounds. Given its ecotoxicity and suspected carcinogenicity, understanding the environmental persistence and fate of any remaining residues of **Furmecyclox** is of importance.

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